

Safety, Handling, and Storage of 1-(3-Ethynylphenyl)ethanone: A Technical Guide

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Compound of Interest

Compound Name: 1-(3-Ethynylphenyl)ethanone

Cat. No.: B148647

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Introduction

1-(3-Ethynylphenyl)ethanone, also known as 3-acetylphenylacetylene, is an organic compound with the chemical formula $C_{10}H_8O$. It is a ketone and a terminal alkyne, making it a versatile building block in organic synthesis, particularly in the development of pharmaceutical agents and advanced materials. Its reactive ethynyl group allows for a variety of chemical transformations, including coupling reactions, cycloadditions, and polymerizations. This guide provides a comprehensive overview of the safety, handling, and storage protocols for **1-(3-Ethynylphenyl)ethanone** to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

A thorough understanding of the potential hazards associated with **1-(3-Ethynylphenyl)ethanone** is the first step in ensuring laboratory safety.

GHS Classification

While a universally harmonized GHS classification is not always available, typical classifications for compounds with similar functional groups include:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.

Pictograms

The "Exclamation Mark" pictogram is used for substances that may cause less severe health effects, such as skin and eye irritation, or acute toxicity.^{[1][2][3]}

Caption: Exclamation Mark Pictogram.

Hazard and Precautionary Statements

Based on the probable GHS classification, the following hazard (H) and precautionary (P) statements are relevant:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-(3-Ethynylphenyl)ethanone** is provided in the table below. This information is crucial for understanding its behavior under various experimental conditions.

Property	Value
Chemical Formula	C ₁₀ H ₈ O
Molecular Weight	144.17 g/mol
Appearance	Light yellow to yellow solid or liquid
Melting Point	43-47 °C
Boiling Point	115-117 °C at 2 mmHg
Density	1.08 g/cm ³
Solubility	Soluble in common organic solvents such as dichloromethane, ethyl acetate, and acetone. Insoluble in water.
Vapor Pressure	Not available
Flash Point	>110 °C

Handling and Personal Protective Equipment (PPE)

Safe handling practices are paramount to minimize exposure and prevent accidents.

Engineering Controls

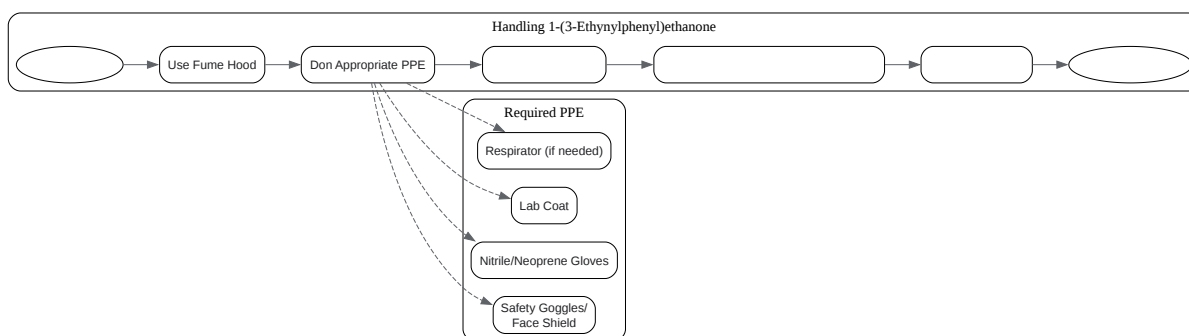
- Work with **1-(3-Ethynylphenyl)ethanone** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood, especially when heating or manipulating the substance in a way that could generate aerosols or vapors.
- An eyewash station and a safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-(3-Ethynylphenyl)ethanone**:

- Eye and Face Protection: Chemical safety goggles or a face shield are required to protect against splashes.

- Skin Protection:
 - Gloves: Chemically resistant gloves (e.g., nitrile, neoprene) should be worn. Inspect gloves for any signs of degradation or puncture before use.
 - Lab Coat: A flame-resistant lab coat should be worn to protect personal clothing.
- Respiratory Protection: If working outside a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge is recommended.



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Caption: Recommended workflow for handling **1-(3-Ethynylphenyl)ethanone**.

Storage Requirements

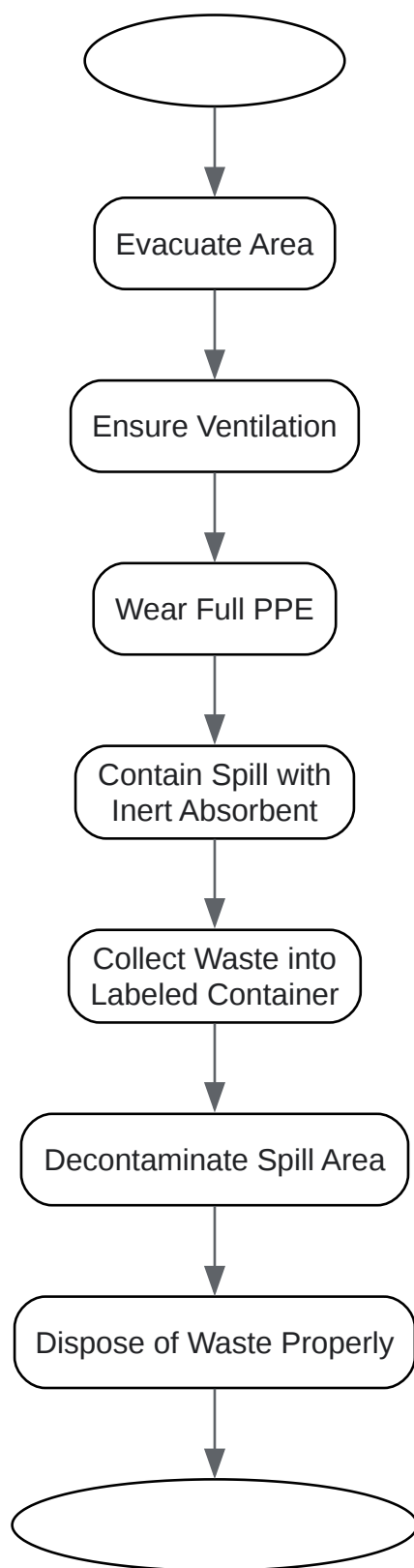
Proper storage is essential to maintain the integrity of **1-(3-Ethynylphenyl)ethanone** and to prevent hazardous situations.

- **General Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, and strong bases. The ethynyl group can be reactive, and contact with incompatible materials could lead to vigorous reactions.
- **Temperature:** Store at room temperature or as recommended by the manufacturer. Avoid exposure to direct sunlight and heat sources.
- **Inert Atmosphere:** For long-term storage, particularly for high-purity material, storing under an inert atmosphere (e.g., argon or nitrogen) can prevent degradation.

Accidental Release Measures

In the event of a spill or release, follow these procedures:

- **Evacuate:** Immediately evacuate the area of all non-essential personnel.
- **Ventilate:** Ensure adequate ventilation.
- **Containment:** For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials such as sawdust.
- **Collection:** Carefully collect the absorbed material into a suitable, labeled container for disposal.
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.
- **PPE:** Wear appropriate PPE, including respiratory protection, during the entire cleanup process.



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Caption: Step-by-step spill response protocol.

First-Aid Measures

Immediate and appropriate first-aid is crucial in case of exposure.

- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison control center or seek immediate medical attention.
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.

Experimental Protocols

Protocol for Weighing and Dispensing

- Preparation: Ensure the chemical fume hood is operational and the work area is clean and free of clutter. Assemble all necessary equipment (spatula, weighing paper/boat, container).
- PPE: Don all required PPE as outlined in Section 4.2.
- Weighing:
 - If the compound is a solid, carefully transfer the desired amount from the storage container to a tared weighing boat or paper on an analytical balance inside the fume hood.
 - If the compound is a liquid (melted), use a calibrated pipette or syringe to transfer the desired volume.
- Transfer: Promptly transfer the weighed compound to the reaction vessel.

- Cleanup: Clean any residual material from the balance and work surface. Dispose of contaminated weighing paper/boats and pipette tips in the appropriate chemical waste container.
- Storage: Securely close the storage container and return it to its designated storage location.

Protocol for a Typical Suzuki Coupling Reaction

This protocol is provided as an example of a common synthetic transformation involving **1-(3-Ethynylphenyl)ethanone**.

- Reaction Setup:
 - To a flame-dried round-bottom flask equipped with a magnetic stir bar, add **1-(3-Ethynylphenyl)ethanone** (1.0 eq), an aryl boronic acid (1.2 eq), and a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.05 eq).
 - Add a suitable base, such as K_2CO_3 (2.0 eq).
- Solvent Addition: Add a degassed solvent system, such as a mixture of toluene and water (e.g., 4:1 v/v).
- Degassing: Purge the reaction mixture with an inert gas (argon or nitrogen) for 15-20 minutes.
- Reaction: Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) and monitor the reaction progress by a suitable analytical technique (e.g., TLC or LC-MS).
- Workup:
 - Upon completion, cool the reaction mixture to room temperature.
 - Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
 - Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.

- Purification: Purify the crude product by a suitable method, such as column chromatography on silica gel.

Conclusion

1-(3-Ethynylphenyl)ethanone is a valuable reagent in chemical synthesis. Its safe use is contingent upon a thorough understanding of its potential hazards and the strict implementation of appropriate safety protocols. This guide provides a framework for the safe handling, storage, and use of this compound. Researchers, scientists, and drug development professionals must always prioritize safety by adhering to these guidelines and consulting the manufacturer's SDS for the most current and comprehensive information.

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